

Where to purchase Pseudococaine reference standard?

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Compound of Interest

Compound Name: *Pseudococaine*

Cat. No.: *B1200434*

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Sourcing Pseudococaine: A Guide for Researchers

For researchers, scientists, and drug development professionals requiring **Pseudococaine** as a reference standard, several reputable suppliers offer this material. This guide provides an overview of available sources, key product specifications for comparison, and a general workflow for procurement. **Pseudococaine**, a stereoisomer of cocaine, serves as a critical reference standard in neuropharmacology and analytical research, aiding in the exploration of structure-activity relationships of tropane alkaloids.^[1] It is intended for laboratory research use only and not for human or veterinary use.^{[1][2]}

Suppliers and Product Specifications

The following table summarizes suppliers offering **Pseudococaine** reference standards. Note that pricing and availability often require logging into the supplier's website or requesting a quote.

Supplier	Product Name/Description	CAS Number	Molecular Formula	Additional Information
LGC Standards	Allopseudococaine Hydrochloride	1816946-19-6	Not specified in snippets	This is a controlled product, and documentation may be required for purchase. [3] An exact weight certificate can be provided. [3]
Benchchem	Pseudococaine	478-73-9	C17H21NO4	Offered for research applications, including analytical method development and neuropharmacological studies. [1]
Vulcanchem	Pseudococaine hydrochloride	6363-57-1	C17H22ClNO4	For research use only. [2]
BioCrick	Pseudococaine	478-73-9	Not specified in snippets	Marketed as a high-purity natural compound for use as a reference standard in pharmacological research. [4]
Sigma-Aldrich	Sigma Pseudo™ Narcotic Scent Cocaine	Not specified in snippets	Not specified in snippets	The exact nature of this product as a reference

formulation
powder

standard for
Pseudococaine
requires further
verification on
the company's
website.

It is important to note that many suppliers of reference standards, such as Cerilliant and Restek, offer cocaine standards and related substances, which may be relevant for broader analytical needs.[5][6] Companies like Cambridge Bioscience act as distributors for manufacturers like Cayman Chemical, providing a range of drug reference materials to licensed laboratories.[7] Many of these suppliers operate under ISO 17034, ensuring high-quality production of reference standards.[8]

Procurement Workflow

The process of acquiring a reference standard, particularly a controlled substance, involves several key steps. The following diagram illustrates a typical workflow for a researcher.

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References

- 1. Pseudococaine|CAS 478-73-9|Research Chemical [benchchem.com]
- 2. Pseudococaine hydrochloride (6363-57-1) for sale [vulcanchem.com]
- 3. Allopseudococaine Hydrochloride | LGC Standards [lgcstandards.com]
- 4. Pseudococaine | CAS:478-73-9 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Cocaine | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 6. Cocaine Standard, 1000 µg/mL, P&T Methanol, 1 mL/ampul [restek.com]

- 7. Drug reference materials: Cambridge Bioscience [bioscience.co.uk]
- 8. Reference Materials for Cocaine and Related Substances Reference Materials | LGC Standards [lgcstandards.com]
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